

Gas chromatography-mass spectrometry (GC-MS) analysis of N-Ethyl-m-toluidine

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Compound of Interest

Compound Name: **N-Ethyl-m-toluidine**

Cat. No.: **B127206**

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Application Note: GC-MS Analysis of N-Ethyl-m-toluidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a comprehensive guide for the qualitative and quantitative analysis of **N-Ethyl-m-toluidine** using Gas Chromatography-Mass Spectrometry (GC-MS). **N-Ethyl-m-toluidine** is an aromatic amine used as an intermediate in the synthesis of dyes and pharmaceuticals. Accurate and reliable analytical methods are crucial for monitoring its purity, detecting it in various matrices, and ensuring quality control in manufacturing processes. This document outlines a detailed experimental protocol, including sample preparation, GC-MS parameters, and data analysis. The provided methodologies are designed to be adaptable for researchers in academic and industrial settings.

Introduction

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection and identification power of mass spectrometry. This makes it an ideal method for the analysis of volatile and semi-volatile compounds such as **N-Ethyl-m-toluidine**. The protocol detailed

herein provides a robust framework for the separation and identification of **N-Ethyl-m-toluidine**, applicable to various sample matrices with appropriate sample preparation.

Experimental Protocols

Sample Preparation

The following protocol describes a general method for preparing a solution of **N-Ethyl-m-toluidine** for GC-MS analysis. The specific steps may need to be modified based on the sample matrix (e.g., reaction mixture, environmental sample).

Materials:

- **N-Ethyl-m-toluidine** standard ($\geq 98.0\%$ purity)
- Volumetric flasks (10 mL)
- Micropipettes
- GC vials (2 mL) with caps
- Syringe filters (0.45 μm)
- Solvent: Dichloromethane or Ethyl Acetate (GC grade)

Procedure:

- Standard Stock Solution Preparation:
 - Accurately weigh approximately 10 mg of **N-Ethyl-m-toluidine** standard.
 - Dissolve the standard in the chosen solvent in a 10 mL volumetric flask.
 - Ensure the standard is completely dissolved by vortexing or sonicating.
 - This will result in a stock solution of approximately 1 mg/mL.
- Working Standard Dilution:

- Prepare a series of working standards by diluting the stock solution. A typical concentration for GC-MS analysis is around 10 µg/mL.[1]
- For a 10 µg/mL standard, dilute 100 µL of the 1 mg/mL stock solution to 10 mL with the solvent.
- Sample Preparation from a Matrix:
 - For liquid samples (e.g., reaction mixtures), a direct dilution approach is often suitable. Withdraw a small aliquot (e.g., 10 µL) and dilute it with a suitable solvent (e.g., dichloromethane or ethyl acetate) to achieve a final concentration within the calibration range.
 - For solid or complex matrices, a solvent extraction may be necessary. Supported Liquid Extraction (SLE) is an effective technique for extracting aromatic amines.
 - Filter the final diluted sample through a 0.45 µm syringe filter into a GC vial to remove any particulate matter.

GC-MS Analysis

The following parameters are recommended for the GC-MS analysis of **N-Ethyl-m-toluidine**. These may be optimized based on the specific instrument and column used.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent 7890 GC with 5977 MS)

GC Parameters:

| Parameter | Value |
|----------------------|--|
| Column | HP-5ms (30 m x 0.25 mm, 0.25 µm) or similar 5% Phenyl Methylpolysiloxane column |
| Injector Type | Split/Splitless |
| Injector Temperature | 250 °C |
| Injection Mode | Splitless (for trace analysis) or Split (ratio 10:1 to 50:1 for higher concentrations) |
| Injection Volume | 1 µL |
| Carrier Gas | Helium |
| Flow Rate | 1.0 - 1.5 mL/min (constant flow) |
| Oven Program | Initial Temperature: 80 °C, hold for 2 min Ramp 1: 15 °C/min to 200 °C Ramp 2: 25 °C/min to 280 °C, hold for 5 min |

MS Parameters:

| Parameter | Value |
|------------------------|--|
| Ion Source | Electron Ionization (EI) |
| Ion Source Temperature | 230 °C |
| Quadrupole Temperature | 150 °C |
| Electron Energy | 70 eV |
| Mass Scan Range | m/z 40 - 450 |
| Acquisition Mode | Full Scan (for qualitative analysis) and/or Selected Ion Monitoring (SIM) (for quantitative analysis) |

Data Presentation

Quantitative Data

The following table summarizes the key quantitative data for the GC-MS analysis of **N-Ethyl-m-toluidine**.

| Parameter | Value | Reference |
|---|----------------------------------|-----------|
| Molecular Weight | 135.21 g/mol | [2] |
| Molecular Formula | C ₉ H ₁₃ N | [2] |
| CAS Number | 102-27-2 | |
| Boiling Point | 221 °C | [3] |
| Kovats Retention Index (Non-polar column) | ~1277 | [4] |

Mass Spectral Data

The mass spectrum of **N-Ethyl-m-toluidine** is characterized by a prominent molecular ion and several key fragment ions.

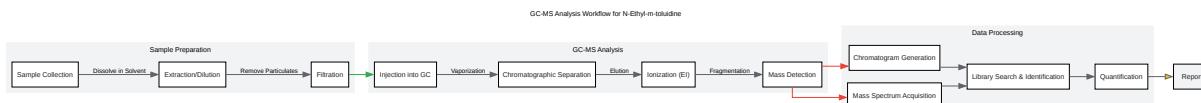
| m/z | Relative Intensity (%) | Ion Assignment |
|-----|------------------------|--|
| 135 | 36.12 | [M] ⁺ (Molecular Ion) |
| 120 | 99.99 | [M-CH ₃] ⁺ |
| 91 | 24.76 | [C ₇ H ₇] ⁺ (Tropylium ion) |
| 121 | 9.78 | [M-CH ₂] ⁺ or [M-N] ⁺ fragment |
| 65 | 10.99 | [C ₅ H ₅] ⁺ |

Data obtained from PubChem, MoNA ID: JP002126.[2]

Visualizations

GC-MS Analysis Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **N-Ethyl-m-toluidine**.



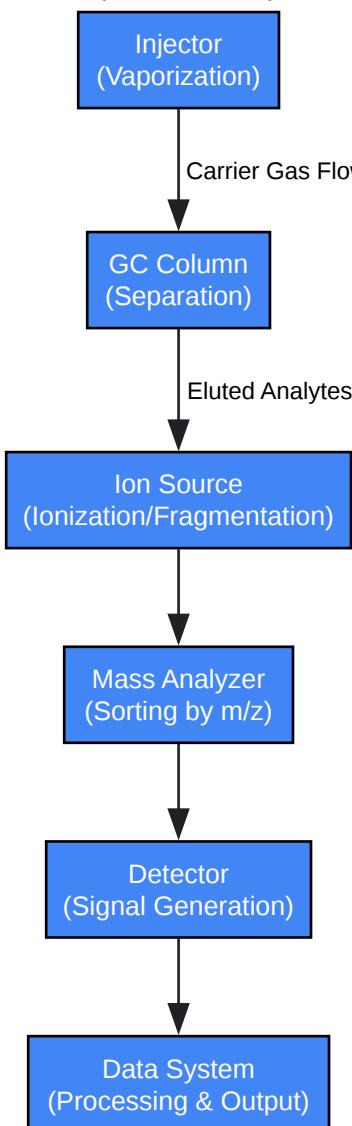
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Caption: Workflow for **N-Ethyl-m-toluidine** analysis.

Logical Relationship of GC-MS Components

This diagram shows the logical connection between the different components of the GC-MS system.

Logical Relationship of GC-MS System Components

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Caption: Key components of a GC-MS system.

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